

NMR Characterization & Structural Validation of 2-oxa-6-azaspiro[3.3]heptane

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Compound of Interest

Compound Name: Oxaspiro[3.3]heptane

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A Comparative Analytical Guide for Medicinal Chemists Executive Summary: The "Spiro" Advantage

2-oxa-6-azaspiro[3.3]heptane has emerged as a high-value bioisostere for morpholine and piperidine. Unlike traditional saturated heterocycles, this spirocyclic scaffold offers a unique combination of high fraction of sp³ character (

), low lipophilicity, and a defined exit vector that creates a "kink" in molecular geometry.

From an analytical perspective, characterizing this scaffold presents a distinct "performance" profile compared to its analogues. While morpholine often exhibits conformational averaging (chair-chair interconversion), the spiro[3.3]heptane core is conformationally locked, yielding a deceptively simple but highly diagnostic NMR signature.

Key Comparison Metrics:

Feature	Morpholine	2-oxa-6-azaspiro[3.3]heptane	Analytical Implication
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| Symmetry |

(averaged) |

/

(effective) | Spiro yields sharper, fewer signals. | |

H Signals | 2 sets of triplets (or broad) | 2 sets of Singlets | Immediate confirmation of spiro-integrity. | | Conformation | Fluxional (Chair) | Rigid (Pucker) | No line broadening due to exchange. | | Basicity (

) | ~8.3 | ~9.5 - 10.0 | Requires careful solvent selection (pH effects). |

Theoretical Grounding: Spectral Logic

The NMR performance of 2-oxa-6-azaspiro[3.3]heptane is defined by its high symmetry. In an achiral environment, the molecule possesses two planes of symmetry intersecting at the spiro carbon.

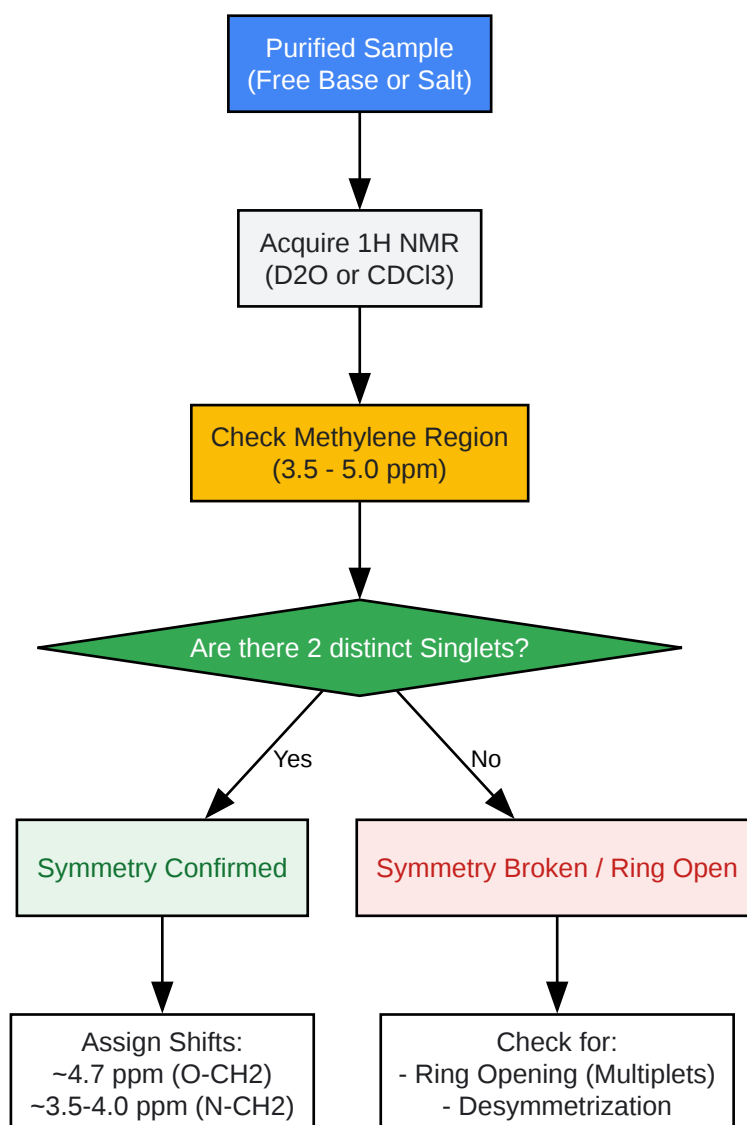
The "Singlet" Diagnostic

The most critical validation of the intact spiro[3.3] system is the multiplicity of the methylene protons.

- Morpholine: Protons on C2/C6 couple with those on C3/C5, typically producing triplets (Hz).
- Spiro[3.3]heptane: The geminal protons on each ring are equivalent (enantiotopic/homotopic depending on substitution). Crucially, there are no vicinal protons to couple with.
 - Result: The spectrum must show two sharp singlets.
 - Failure Mode: If you observe multiplets (doublets/triplets) in the core region, the ring has likely opened, or the symmetry is broken by a chiral substituent on the nitrogen.

Structural Logic Diagram

The following decision tree illustrates the logic for validating the scaffold using 1D NMR.



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Figure 1: NMR logic flow for validating the spiro[3.3]heptane core.

Experimental Protocol: Self-Validating Systems

To ensure reproducibility and trust (E-E-A-T), the following protocol accounts for the specific physicochemical properties of the spiroamine (volatility of free base, solubility of salts).

A. Sample Preparation[1]

- Free Base: The free amine is often an oil and can be volatile. Avoid prolonged high-vacuum drying.

- Solvent:

is standard. Ensure it is neutralized (pass through basic alumina) to prevent in-situ salt formation which shifts peaks.

- Oxalate/HCl Salt: Most commercial samples are supplied as oxalate salts (1:1 or 2:1 stoichiometry) for stability.

- Solvent:

is the preferred solvent for salts. DMSO-

is an alternative but may show broad NH peaks.

- Note: In

, the amine protons (

) exchange and are not visible.[\[1\]](#)

B. Acquisition Parameters

The quaternary spiro carbon (

) has a very long relaxation time (

) due to the lack of attached protons (dipolar relaxation mechanism is inefficient).

- Pulse Sequence: Standard 1D Carbon (

).

- Relaxation Delay (

): Set to > 5 seconds (standard is often 1-2s). Failure to do this will result in the spiro carbon signal (~30-40 ppm) being invisible or disproportionately weak.

- Scans: Minimum 512 scans for

to resolve the quaternary center.

Comparative Data: Spectral Performance

The following data summarizes the expected chemical shifts. Note that exact values vary by concentration and specific salt form, but the relative order and multiplicity are invariant.

Table 1: Diagnostic NMR Shifts (Typical Ranges)

Nucleus	Assignment	Chemical Shift (, ppm)	Multiplicity	Comparison to Morpholine
H	O-CH (Oxetane ring)	4.60 – 4.80	Singlet (4H)	Downfield of Morpholine O- CH (~3.6 ppm)
H	N-CH (Azetidine ring)	3.40 – 4.20*	Singlet (4H)	Similar to Morpholine N-CH (~2.8 ppm) but sharper
C	O-C (Oxetane)	~ 80.0	Singlet	Significantly downfield (strain effect)
C	N-C (Azetidine)	~ 55.0 – 60.0	Singlet	--
C	C (Quaternary)	~ 35.0 – 40.0	Singlet (Weak)	Unique diagnostic; Morpholine has no quaternary C

*Note: The N-CH

shift is highly pH-dependent. In salts (protonated), it shifts downfield toward 4.0-4.2 ppm. In the free base, it is typically ~3.4-3.6 ppm.

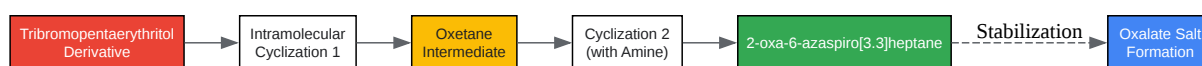
Performance Analysis

- Resolution: The spiro scaffold provides superior spectral resolution. In complex drug molecules, the spiro signals appear as distinct singlets, whereas morpholine signals often overlap with other alkyl chains.
- Quantification: The 4H singlet intensity of the O-CH

group is an excellent internal standard for qNMR (quantitative NMR) to determine purity, as it resides in a clear spectral window (~4.7 ppm) usually free of other aliphatic signals.

Synthesis & Characterization Workflow

Understanding the synthesis helps anticipate impurities (e.g., mono-cyclized intermediates). The standard route involves a double cyclization from a pentaerythritol derivative.



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Figure 2: Synthesis pathway highlighting the sequential ring formation.

Common Impurities to Watch:

- Open-Chain Byproducts: If the second ring fails to close, you will see complex multiplets in the 3.0-4.0 ppm range and a loss of the characteristic singlets.
- Solvent Traps: The oxalate salt can trap solvents. Check for THF or Ethanol peaks if these were used in crystallization.

References

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